

2,4',5-Trichlorobiphenyl environmental fate and transport

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Compound of Interest

Compound Name: 2,4',5-Trichlorobiphenyl

Cat. No.: B150608

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An In-depth Technical Guide on the Environmental Fate and Transport of **2,4',5-Trichlorobiphenyl**

Introduction

2,4',5-Trichlorobiphenyl, also known as PCB-31, is a specific congener of the polychlorinated biphenyl (PCB) class of synthetic organic compounds.[1] PCBs are a group of 209 distinct compounds characterized by 1 to 10 chlorine atoms attached to a biphenyl molecule.[2] Historically, PCBs were utilized in a wide array of industrial applications, including as coolants and lubricants in electrical equipment like transformers and capacitors, due to their high thermal conductivity and chemical stability.[2][3] However, their production was banned in many countries in the 1970s after discovering their environmental persistence, ability to bioaccumulate, and adverse health effects.[1][3] **2,4',5-Trichlorobiphenyl** is recognized as a persistent organic pollutant (POP) and is subject to international regulation under the Stockholm Convention.[1][2] This guide provides a detailed examination of the physicochemical properties, environmental fate, and transport mechanisms of **2,4',5-Trichlorobiphenyl**, intended for researchers and environmental scientists.

Physicochemical Properties

The environmental behavior of **2,4',5-Trichlorobiphenyl** is governed by its distinct physicochemical properties. As a trichlorinated biphenyl, it is hydrophobic and lipophilic.[3] These characteristics are fundamental to its partitioning behavior in the environment, leading to

its strong association with organic matter in soil, sediment, and biological tissues. An overview of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **2,4',5-Trichlorobiphenyl**

Property	Value	Reference
Chemical Formula	C ₁₂ H ₇ Cl ₃	[2]
Molecular Weight	257.5 g/mol	[2]
CAS Number	15862-07-4	[2]
Water Solubility	0.14 mg/L (at 25 °C)	[4]
Log K _{ow} (Octanol-Water Partition Coefficient)	5.9	[2]
Density	~1.351 g/cm ³ (estimate)	[4]
Appearance	Pale-yellow viscous liquid (general for PCBs)	[3]
Vapor Pressure	Low at room temperature (general for PCBs)	[3]
Flash Point	100 °C	[4]

Environmental Fate

The fate of **2,4',5-Trichlorobiphenyl** in the environment is characterized by high persistence, slow degradation, and a strong tendency to accumulate in food webs.

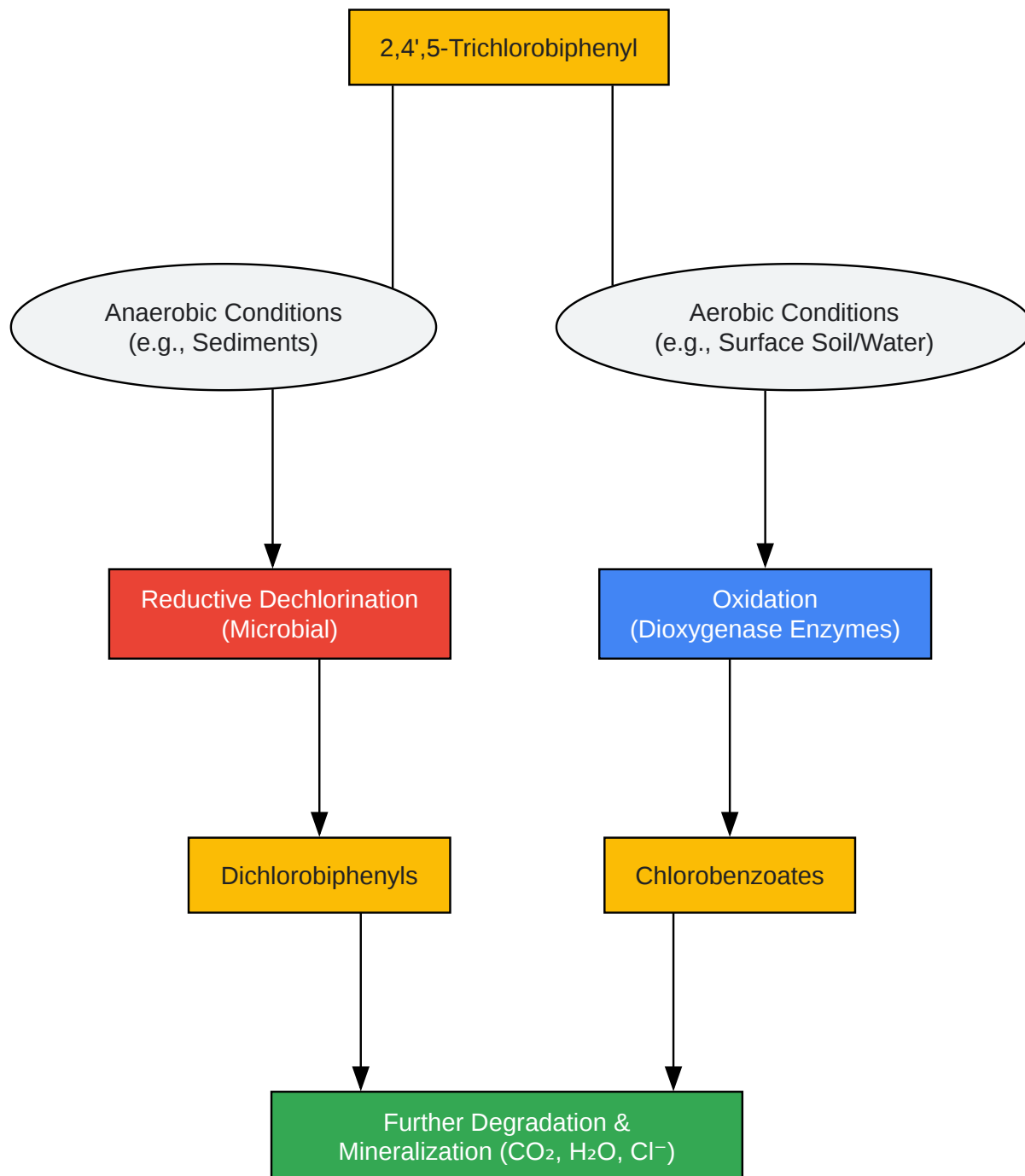
Persistence and Degradation

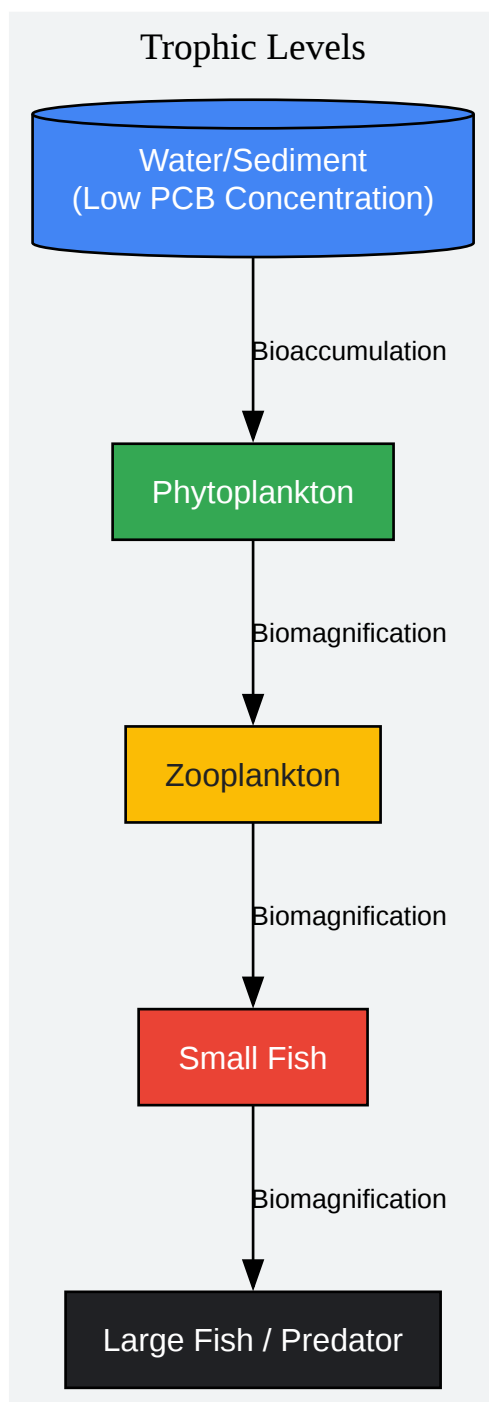
Like other PCBs, **2,4',5-Trichlorobiphenyl** is resistant to environmental degradation due to the stability of its chemical structure.[3] However, it can be transformed through both biotic and abiotic processes, albeit typically at very slow rates.

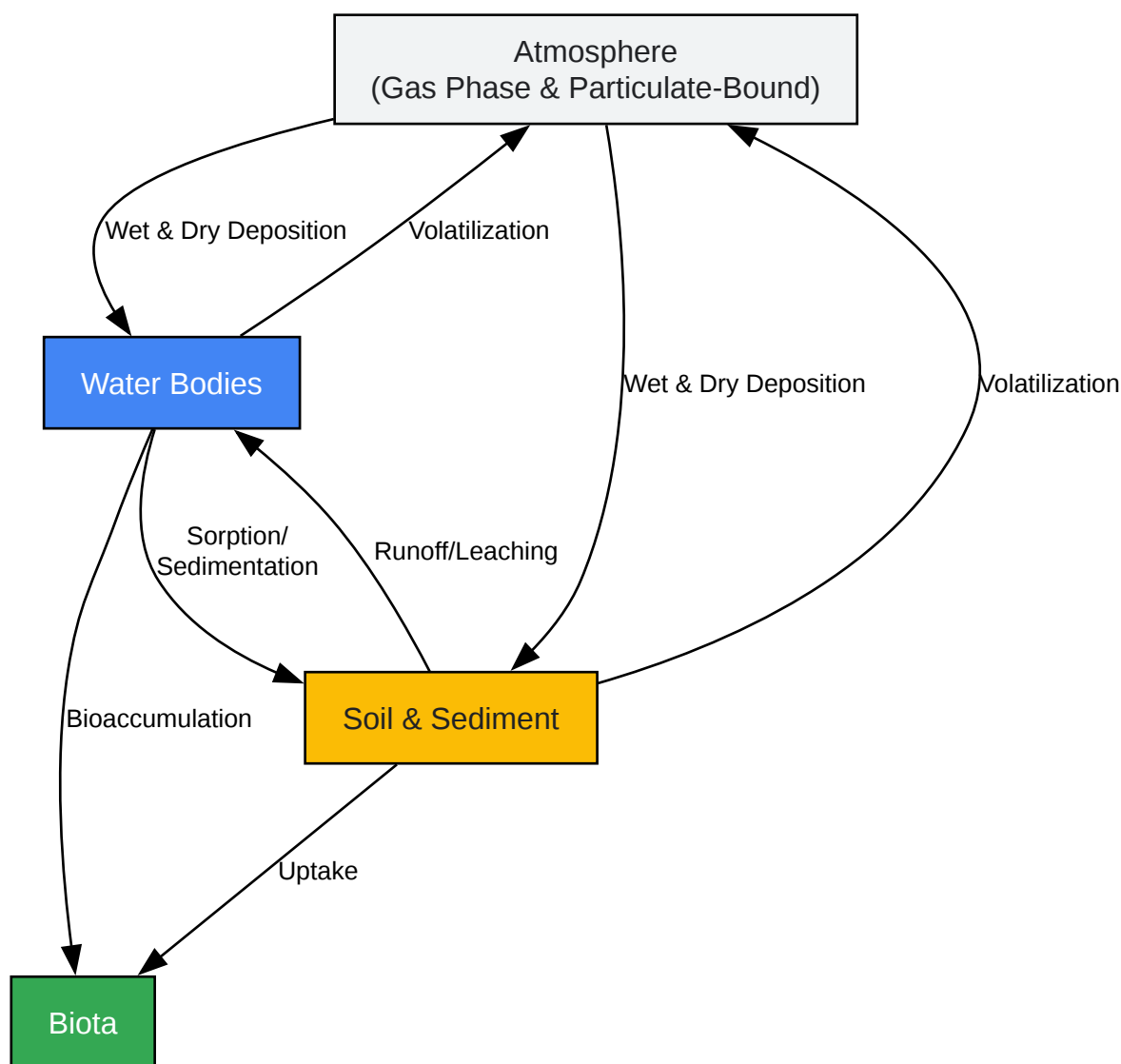
3.1.1 Biotic Degradation Microbial activity is a primary driver of PCB degradation in the environment. The process is highly dependent on the local environmental conditions,

particularly the presence or absence of oxygen.

- **Anaerobic Reductive Dechlorination:** In anoxic environments such as deep sediments, microorganisms can remove chlorine atoms from the biphenyl rings in a process called reductive dechlorination.^[5]^[6] This process is a form of organohalide respiration.^[6] The removal of chlorine atoms reduces the toxicity of the molecule and makes it more susceptible to further degradation by other microbes.^[5]
- **Aerobic Oxidation:** In the presence of oxygen, some bacteria can oxidize the biphenyl rings using dioxygenase enzymes.^[3] This oxidative pathway is generally more effective for less chlorinated PCBs. The initial attack by dioxygenase enzymes introduces hydroxyl groups, leading to ring cleavage and eventual mineralization.
- **Eukaryotic Metabolism:** In higher organisms, PCBs can be metabolized by cytochrome P450 enzymes.^[3] **2,4',5-Trichlorobiphenyl** has also been shown to be metabolized via the mercapturic acid pathway, with metabolites excreted in bile.^[7]







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